

Spectroscopic Elucidation of (S)-tert-Butyl 2-hydroxy-3-phenylpropanoate: A Technical Guide

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Compound of Interest

Compound Name: (S)-tert-Butyl 2-hydroxy-3-phenylpropanoate

CAS No.: 7622-23-3

Cat. No.: B1280383

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **(S)-tert-Butyl 2-hydroxy-3-phenylpropanoate**, a chiral ester with significant applications as a building block in the synthesis of bioactive molecules. This document is intended for researchers, scientists, and drug development professionals, offering in-depth analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. While experimental data for this specific molecule is not readily available in the public domain, this guide will present predicted spectroscopic data based on established principles and provide detailed methodologies for its acquisition and interpretation.

Introduction

(S)-tert-Butyl 2-hydroxy-3-phenylpropanoate (Figure 1) is a valuable chiral intermediate in organic synthesis. Its structural features, including a bulky tert-butyl ester, a secondary hydroxyl group, and a phenyl ring, necessitate a thorough spectroscopic analysis to confirm its identity, purity, and stereochemical integrity. This guide will delve into the expected spectroscopic signatures of this molecule, providing a framework for its characterization.

Molecular Formula: $C_{13}H_{18}O_3$ [\[1\]](#)[\[2\]](#) Molecular Weight: 222.28 g/mol [\[1\]](#)[\[2\]](#) CAS Number: 7622-23-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. Both 1H and ^{13}C NMR provide detailed information about the chemical environment of the individual atoms.

Predicted 1H NMR Spectral Data

The proton NMR spectrum of **(S)-tert-Butyl 2-hydroxy-3-phenylpropanoate** in a deuterated solvent like chloroform ($CDCl_3$) is expected to exhibit distinct signals corresponding to the different proton environments.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constants (J, Hz)
Phenyl-H	7.20 - 7.40	Multiplet	5H	-
CH-OH	~4.3	Doublet of Doublets	1H	J = ~4, 8 Hz
CH ₂	~3.0	Multiplet	2H	-
OH	Variable	Singlet (broad)	1H	-
C(CH ₃) ₃	~1.4	Singlet	9H	-

Rationale behind the Predictions:

- Phenyl Protons (7.20 - 7.40 ppm): The five protons on the benzene ring will resonate in the aromatic region. Due to their close chemical shifts and potential for complex coupling, they are expected to appear as a multiplet.
- Methine Proton (CH-OH, ~4.3 ppm): This proton, attached to the carbon bearing the hydroxyl group, is deshielded by the adjacent oxygen and the ester carbonyl. It is expected to be a

doublet of doublets due to coupling with the two diastereotopic protons of the neighboring methylene group.

- Methylene Protons (CH_2 , ~3.0 ppm): These two protons are diastereotopic due to the adjacent chiral center. They will couple with each other (geminal coupling) and with the methine proton (vicinal coupling), resulting in a complex multiplet.
- Hydroxyl Proton (OH , Variable): The chemical shift of the hydroxyl proton is highly dependent on concentration, temperature, and solvent. It often appears as a broad singlet and may exchange with deuterium in the presence of D_2O .
- tert-Butyl Protons ($\text{C}(\text{CH}_3)_3$, ~1.4 ppm): The nine equivalent protons of the tert-butyl group will appear as a sharp singlet due to the absence of neighboring protons to couple with.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)
C=O (Ester)	~173
C-phenyl (quaternary)	~137
CH-phenyl	~129, ~128, ~126
C-O (tert-butyl)	~82
CH-OH	~72
CH_2	~40
$\text{C}(\text{CH}_3)_3$	~28

Rationale behind the Predictions:

- Carbonyl Carbon (~173 ppm): The ester carbonyl carbon is significantly deshielded and appears at the downfield end of the spectrum.

- Aromatic Carbons (~126-137 ppm): The six carbons of the phenyl ring will have distinct chemical shifts. The quaternary carbon attached to the propyl chain will be the least shielded.
- Quaternary tert-butyl Carbon (~82 ppm): The carbon of the tert-butyl group attached to the ester oxygen is deshielded by the oxygen atom.
- Methine Carbon (CH-OH, ~72 ppm): The carbon bearing the hydroxyl group is deshielded by the oxygen.
- Methylene Carbon (CH₂, ~40 ppm): The benzylic methylene carbon appears in the typical aliphatic region.
- tert-Butyl Carbons (~28 ppm): The three equivalent methyl carbons of the tert-butyl group will give a single, intense signal.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **(S)-tert-Butyl 2-hydroxy-3-phenylpropanoate** in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- Instrument Setup: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- ¹H NMR Acquisition: Acquire a standard one-dimensional ¹H NMR spectrum. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- ¹³C NMR Acquisition: Acquire a proton-decoupled ¹³C NMR spectrum. A larger number of scans will likely be required compared to the ¹H spectrum due to the lower natural abundance of the ¹³C isotope.
- 2D NMR (Optional but Recommended): For unambiguous assignment of all signals, acquiring 2D NMR spectra such as COSY (Correlated Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) is highly recommended. COSY will reveal ¹H-¹H coupling networks, while HSQC will correlate directly bonded ¹H and ¹³C atoms.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **(S)-tert-Butyl 2-hydroxy-3-phenylpropanoate** is expected to show characteristic absorption bands.

Table of Predicted IR Absorptions:

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode	Intensity
~3500	O-H	Stretching (Alcohol)	Strong, Broad
~3030	C-H	Stretching (Aromatic)	Medium
~2980, ~2870	C-H	Stretching (Aliphatic)	Medium-Strong
~1730	C=O	Stretching (Ester)	Strong, Sharp
~1600, ~1495, ~1450	C=C	Stretching (Aromatic Ring)	Medium-Weak
~1250, ~1150	C-O	Stretching (Ester)	Strong
~750, ~700	C-H	Bending (Aromatic, out-of-plane)	Strong

Interpretation of the IR Spectrum:

- The broad absorption band around 3500 cm⁻¹ is a clear indication of the presence of the hydroxyl (-OH) group.
- The strong, sharp peak around 1730 cm⁻¹ is characteristic of the carbonyl (C=O) stretch of the ester functional group.
- The presence of the aromatic ring is confirmed by the C-H stretching vibrations above 3000 cm⁻¹ and the C=C stretching vibrations in the 1450-1600 cm⁻¹ region. The strong bands in the 700-750 cm⁻¹ region are indicative of a monosubstituted benzene ring.
- Aliphatic C-H stretching vibrations from the tert-butyl and propyl groups are expected just below 3000 cm⁻¹.

- The strong C-O stretching vibrations of the ester group will be prominent in the fingerprint region, typically around 1150-1250 cm^{-1} .

Experimental Protocol for IR Data Acquisition

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (NaCl or KBr) if it is an oil, or as a KBr pellet if it is a solid. Alternatively, a solution in a suitable solvent (e.g., chloroform) can be used in a solution cell.
- **Instrument:** A Fourier-Transform Infrared (FTIR) spectrometer is typically used.
- **Data Acquisition:** A background spectrum of the empty sample holder (or pure solvent) is first recorded. The sample is then placed in the beam path, and the sample spectrum is acquired. The instrument software automatically subtracts the background to produce the final spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

Predicted Mass Spectrum Data (Electron Ionization - EI):

- **Molecular Ion (M^+):** $m/z = 222$. This peak, corresponding to the intact molecule with one electron removed, may be weak or absent in the EI spectrum due to the lability of the molecule.
- **Key Fragment Ions:**
 - $m/z = 165$: $[M - C_4H_9O]^+$ - Loss of the tert-butoxy group.
 - $m/z = 149$: $[M - C_4H_9O_2]^+$ - Loss of the tert-butoxycarbonyl group.
 - $m/z = 91$: $[C_7H_7]^+$ - The tropylium ion, a very common and stable fragment for compounds containing a benzyl group.
 - $m/z = 57$: $[C_4H_9]^+$ - The tert-butyl cation, which is expected to be a very abundant peak.

Rationale for Fragmentation:

Under EI conditions, the molecule will fragment in predictable ways. The tert-butyl group is prone to cleavage to form the stable tert-butyl cation (m/z 57). The benzylic bond is also susceptible to cleavage, leading to the formation of the tropylium ion (m/z 91). Loss of the entire ester group or parts of it will also lead to characteristic fragments.

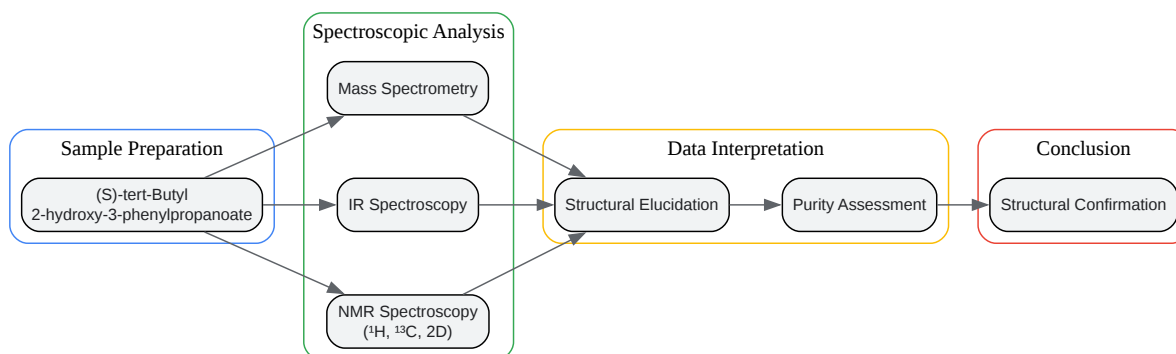
Experimental Protocol for MS Data Acquisition

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via a direct insertion probe or, if volatile enough, through a gas chromatograph (GC-MS).
- **Ionization:** Electron Ionization (EI) is a common technique for this type of molecule. Softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) could also be employed, which would likely result in a more prominent molecular ion peak.
- **Mass Analysis:** A quadrupole or time-of-flight (TOF) mass analyzer can be used to separate the ions based on their mass-to-charge ratio.

Visualizing the Structure and Workflow

To aid in the understanding of the molecular structure and the analytical workflow, the following diagrams are provided.

Figure 1. Molecular structure of **(S)-tert-Butyl 2-hydroxy-3-phenylpropanoate**.



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Figure 2. Workflow for the spectroscopic characterization of the target compound.

Conclusion

The comprehensive spectroscopic analysis of **(S)-tert-Butyl 2-hydroxy-3-phenylpropanoate**, employing NMR, IR, and MS techniques, provides a robust framework for its unequivocal identification and characterization. The predicted data and methodologies outlined in this guide serve as a valuable resource for researchers working with this and structurally related compounds. Adherence to the described protocols will ensure the generation of high-quality, reproducible data, which is paramount in the fields of chemical synthesis and drug development.

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